

# sample preparation techniques for N-nitroso-atomoxetine analysis

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## Compound of Interest

Compound Name: *N-nitroso-atomoxetine*

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An Application Note and Protocol Guide for the Analysis of **N-Nitroso-Atomoxetine**

## Abstract

The emergence of nitrosamine drug substance-related impurities (NDSRIs), such as **N-nitroso-atomoxetine**, in pharmaceutical products has necessitated the development of highly sensitive and robust analytical methods.[1][2][3] As a class of probable human carcinogens, the accurate quantification of these impurities at trace levels is a critical regulatory and safety requirement.[4][5] Sample preparation is a pivotal and often challenging step in the analytical workflow, directly influencing the accuracy, precision, and sensitivity of detection.[6][7] This guide provides a detailed examination of various sample preparation techniques for the analysis of **N-nitroso-atomoxetine** in active pharmaceutical ingredients (APIs) and finished drug products, intended for researchers, analytical scientists, and drug development professionals. We explore the causality behind methodological choices and present detailed, field-proven protocols for Direct Injection, Liquid-Liquid Extraction (LLE), and Solid-Phase Extraction (SPE), all tailored for subsequent analysis by Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

## Introduction: The Challenge of N-Nitroso-Atomoxetine

Atomoxetine is a selective norepinephrine reuptake inhibitor used in the treatment of Attention-Deficit/Hyperactivity Disorder (ADHD).[8] Its chemical structure contains a secondary amine moiety, which is susceptible to nitrosation, potentially forming **N-nitroso-atomoxetine** under specific conditions.[3][9] This can occur during API synthesis, drug product manufacturing, or even during storage if nitrosating agents (e.g., residual nitrites from excipients or environmental sources) are present.[3][9]

Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have issued stringent guidelines for the control of nitrosamine impurities in human drugs, classifying them as a "cohort of concern".[1][2][10][11] The acceptable intake (AI) limit for **N-nitroso-atomoxetine** has been established at 100 ng/day.[8] [9] This low limit demands analytical methods with exceptional sensitivity, often requiring limits of quantification (LOQ) in the parts-per-billion (ppb) range relative to the drug substance.[12]

Achieving this level of sensitivity is complicated by the sample matrix. The high concentration of the active pharmaceutical ingredient (API) and various excipients in the final drug product can cause significant matrix effects, such as ion suppression or enhancement, in mass spectrometry-based detection.[13] Therefore, the primary goals of sample preparation are:

- **Extraction:** Efficiently solubilize and recover **N-nitroso-atomoxetine** from the sample matrix.
- **Cleanup:** Remove interfering components (API, excipients) that can compromise analytical results.
- **Concentration:** Increase the analyte concentration to a level amenable to detection.
- **Preservation:** Prevent the artificial formation or degradation of the nitrosamine during the preparation process.

This document provides practical guidance and validated protocols to navigate these challenges effectively.

## Overview of Sample Preparation Strategies

The choice of a sample preparation technique is a balance between the required level of cleanup, throughput, and the complexity of the sample matrix. For **N-nitroso-atomoxetine**, the main approaches range from simple dilution to more complex extraction procedures.

| Technique                      | Principle                                               | Primary Application                                                                                                   | Speed & Throughput | Selectivity & Cleanup | Risk of Analyte Loss |
|--------------------------------|---------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------|--------------------|-----------------------|----------------------|
| Direct Injection               | Simple "Dilute and Shoot"                               | High-purity API, simple formulations                                                                                  | Very High          | Low                   | Very Low             |
| Liquid-Liquid Extraction (LLE) | Partitioning between immiscible liquids                 | Moderately complex formulations (e.g., oral solutions, tablets with soluble excipients)                               | Moderate           | Moderate              | Moderate             |
| Solid-Phase Extraction (SPE)   | Partitioning between a solid sorbent and a liquid phase | Complex or challenging matrices (e.g., formulations with polymers, insoluble excipients), need for high concentration | Low to Moderate    | High                  | Low to Moderate      |

## Technique 1: Direct Injection

### Application Note

The direct injection, or "dilute and shoot," method is the most straightforward approach. It relies on the power of modern LC-MS/MS systems to selectively detect the analyte of interest with minimal sample cleanup.<sup>[13]</sup> This technique is ideal for relatively clean matrices, such as the atomoxetine API or simple, highly soluble drug product formulations.

**Causality and Rationale:** The primary advantage is the reduction of sample handling steps. This minimizes the risk of analyte loss through adsorption to surfaces and, critically, reduces the chance of artifactual nitrosamine formation that could occur with more complex procedures involving pH changes or heat. However, its success is highly dependent on the selectivity of the LC-MS/MS method and the degree of matrix effects. A study on **N-nitroso-atomoxetine** in atomoxetine hydrochloride found a diluent of acetonitrile and water (9:1) to be suitable for achieving good recovery and accuracy.<sup>[8]</sup>

**When to Use:**

- Analysis of Atomoxetine API.
- Screening of simple, immediate-release tablet formulations.
- When speed and high throughput are the highest priorities.

**Limitations:**

- Susceptible to significant matrix effects, which can suppress the analyte signal and lead to inaccurate quantification.
- May lead to rapid contamination of the LC-MS/MS system, requiring more frequent maintenance.

## Experimental Protocol: Direct Injection for Atomoxetine API and Tablets

### 1. Materials and Reagents

- Sample: Atomoxetine HCl API or powdered tablets.
- Diluent: Acetonitrile/Water (90:10, v/v).

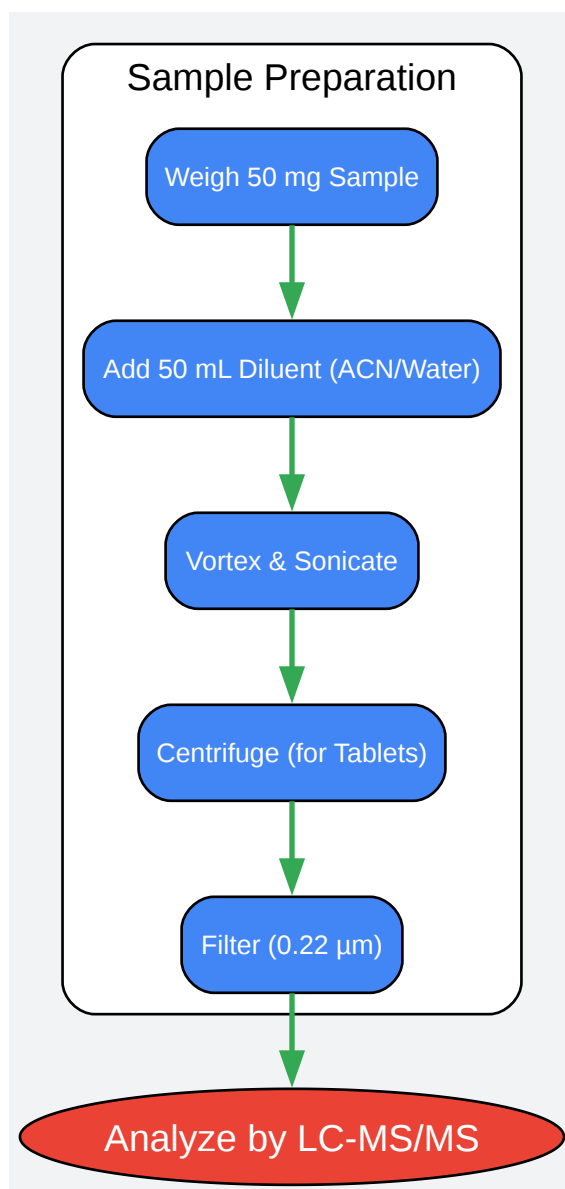
- Equipment: Analytical balance, volumetric flasks, vortex mixer, sonicator, centrifuge, 0.22  $\mu$ m syringe filters (PTFE or equivalent), autosampler vials.

## 2. Standard Preparation

- Prepare a stock solution of **N-nitroso-atomoxetine** reference standard in the diluent.
- Perform serial dilutions from the stock solution to create a calibration curve covering the desired range (e.g., 0.02 ppm to 0.27 ppm with respect to the final sample concentration).<sup>[8]</sup>

## 3. Sample Preparation Workflow

- Step 1: Weighing: Accurately weigh an amount of atomoxetine HCl API or powdered composite from crushed tablets equivalent to 50 mg of atomoxetine into a 50 mL volumetric flask.
- Step 2: Dissolution: Add approximately 40 mL of diluent. Vortex for 2 minutes and sonicate for 10 minutes to ensure complete dissolution.
- Step 3: Dilution: Allow the solution to return to room temperature, then dilute to the 50 mL mark with the diluent. This yields a final nominal concentration of 1.0 mg/mL of atomoxetine.
- Step 4: Clarification (for Tablets): Transfer a portion of the solution to a centrifuge tube and centrifuge at 5000 rpm for 10 minutes to pellet insoluble excipients.<sup>[9]</sup>
- Step 5: Filtration: Filter the supernatant (or the dissolved API solution) through a 0.22  $\mu$ m syringe filter into a clean autosampler vial.
- Step 6: Analysis: Analyze by LC-MS/MS. A diverter valve is recommended to divert the high-concentration API peak away from the mass spectrometer to prevent source contamination.<sup>[8]</sup>



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Fig. 1: Direct Injection Workflow

## Technique 2: Liquid-Liquid Extraction (LLE)

### Application Note

Liquid-Liquid Extraction (LLE) is a classic sample cleanup technique that separates compounds based on their differential solubilities in two immiscible liquid phases, typically an aqueous phase and an organic solvent.<sup>[7]</sup> For **N-nitroso-atomoxetine**, LLE can be effective at removing polar, water-soluble excipients (like lactose, starches) and salts from the drug product matrix.

Causality and Rationale: **N-nitroso-atomoxetine**, being a relatively nonpolar molecule, will preferentially partition into an immiscible organic solvent like dichloromethane (DCM) or ethyl acetate, while highly polar matrix components remain in the aqueous phase. A "salting-out" LLE (SALLE) approach, where a high concentration of salt (e.g., NaCl) is added to the aqueous phase, can further enhance the extraction efficiency by reducing the solubility of the analyte in the aqueous layer.<sup>[6][14]</sup> This method provides a cleaner extract than direct injection, reducing matrix suppression and improving sensitivity.

#### When to Use:

- Drug products with a high load of water-soluble excipients.
- Oral solutions or suspensions.
- When direct injection results in unacceptable matrix effects or poor sensitivity.

#### Limitations:

- More time-consuming and labor-intensive than direct injection.
- Requires larger volumes of organic solvents.
- Risk of incomplete extraction or emulsion formation can affect recovery and reproducibility.

## Experimental Protocol: Salting-Out LLE for Atomoxetine Formulations

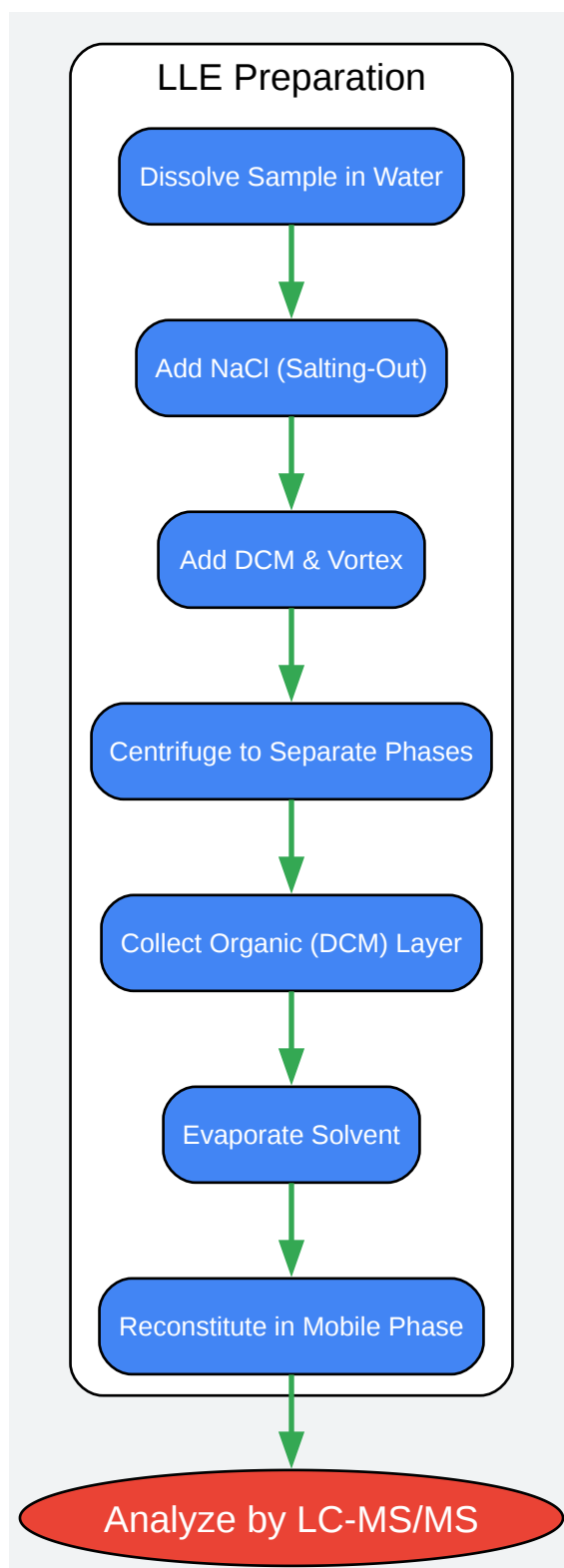
### 1. Materials and Reagents

- Sample: Atomoxetine capsules/tablets or oral solution.
- Aqueous Phase: HPLC-grade water.
- Extraction Solvent: Dichloromethane (DCM), HPLC grade.
- Salting-Out Agent: Sodium chloride (NaCl), analytical grade.
- Drying Agent: Anhydrous sodium sulfate.

- Equipment: Homogenizer (for tablets), centrifuge tubes, vortex mixer, centrifuge, solvent evaporator (e.g., nitrogen stream), autosampler vials.

## 2. Sample Preparation Workflow

- Step 1: Initial Dissolution: Weigh an amount of powdered tablet composite or oral solution equivalent to 10 mg of atomoxetine into a 50 mL centrifuge tube. Add 10 mL of HPLC-grade water and vortex for 2 minutes to dissolve the sample.
- Step 2: Salting-Out: Add approximately 2 g of NaCl to the tube. Vortex until the salt is fully dissolved. This increases the ionic strength of the aqueous phase.[6]
- Step 3: First Extraction: Add 10 mL of DCM to the tube. Cap tightly and vortex vigorously for 2 minutes.
- Step 4: Phase Separation: Centrifuge the tube at 4000 rpm for 10 minutes to achieve a clean separation of the aqueous (upper) and organic (lower, DCM) layers.
- Step 5: Collection: Carefully transfer the lower organic layer to a clean glass tube using a Pasteur pipette, leaving the aqueous layer and any interfacial material behind.
- Step 6: Second Extraction (Optional but Recommended): Repeat steps 3-5 with a fresh 10 mL aliquot of DCM. Combine the organic extracts to maximize recovery.
- Step 7: Drying and Evaporation: Add a small amount of anhydrous sodium sulfate to the combined organic extract to remove residual water. Transfer the dried extract to a clean tube and evaporate to dryness under a gentle stream of nitrogen at ambient temperature.
- Step 8: Reconstitution: Reconstitute the dried residue in 1.0 mL of a suitable solvent (e.g., 50:50 acetonitrile/water) compatible with the LC mobile phase. Vortex to dissolve.
- Step 9: Analysis: Transfer the reconstituted sample to an autosampler vial for LC-MS/MS analysis.



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Fig. 2: Liquid-Liquid Extraction Workflow

## Technique 3: Solid-Phase Extraction (SPE)

### Application Note

Solid-Phase Extraction (SPE) is a highly selective and efficient sample preparation technique that functions like a small-scale liquid chromatography column.<sup>[15]</sup> It is the method of choice for complex matrices or when the lowest possible detection limits are required. SPE provides excellent cleanup by retaining the analyte on a solid sorbent while matrix interferences are washed away, and it allows for significant sample concentration.<sup>[6][16]</sup>

**Causality and Rationale:** The success of SPE hinges on the selection of the correct sorbent material. For nitrosamines, which are moderately polar, polymeric reversed-phase sorbents (e.g., Oasis HLB, Strata-X) or graphitized carbon are often effective.<sup>[6][17]</sup> These sorbents retain the **N-nitroso-atomoxetine** via hydrophobic interactions. The workflow involves four key steps:

- **Conditioning:** Wets the sorbent to enable interaction with the sample.
- **Loading:** The sample solution is passed through the cartridge, and the analyte is retained.
- **Washing:** A weak solvent is used to wash away interferences that are not strongly bound to the sorbent.
- **Elution:** A strong solvent is used to disrupt the analyte-sorbent interaction and elute the purified analyte. This systematic process yields a very clean extract, minimizing matrix effects and allowing for concentration factors of 100x or more.<sup>[15]</sup>

**When to Use:**

- Very complex matrices (e.g., modified-release formulations, cough syrups).<sup>[16]</sup>
- When quantification near or below the regulatory AI limit is required.
- When LLE provides insufficient cleanup.

**Limitations:**

- Most time-consuming and complex method.

- Higher cost per sample due to disposable cartridges.
- Method development can be extensive to optimize sorbent choice, wash, and elution solvents.

## Experimental Protocol: SPE for Atomoxetine Formulations

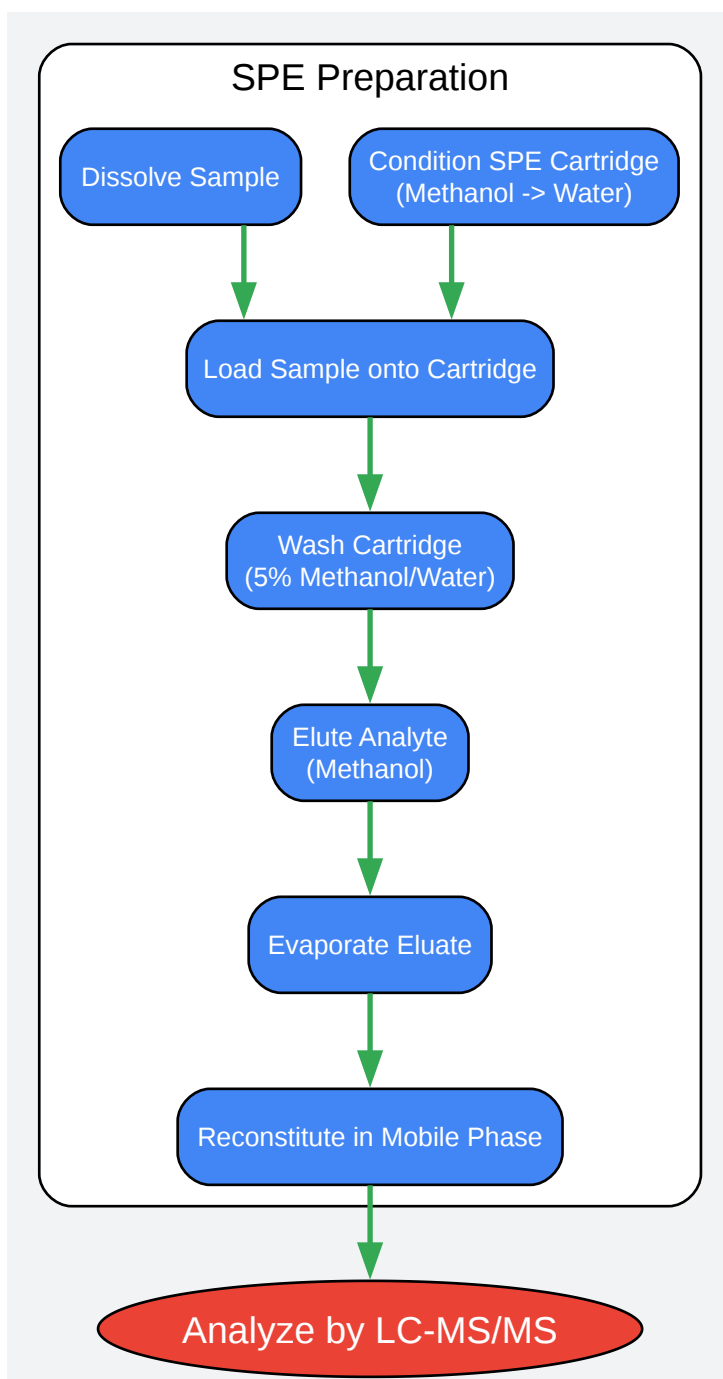
### 1. Materials and Reagents

- Sample: Atomoxetine tablets or other formulations.
- SPE Cartridge: Polymeric reversed-phase cartridge (e.g., Strata-X, 60 mg, 3 mL).
- Conditioning Solvents: Methanol, HPLC-grade water.
- Loading/Wash Solvent: 5% Methanol in water.
- Elution Solvent: Methanol.
- Equipment: SPE manifold, analytical balance, volumetric flasks, vortex mixer, solvent evaporator, autosampler vials.

### 2. Sample Preparation Workflow

- Step 1: Sample Dissolution: Prepare a sample solution by dissolving an amount of powdered tablet composite equivalent to 10 mg of atomoxetine in 20 mL of 5% methanol in water. Vortex and sonicate to dissolve, then centrifuge to pellet insoluble materials.
- Step 2: SPE Cartridge Conditioning:
  - Pass 3 mL of Methanol through the cartridge.
  - Pass 3 mL of HPLC-grade water through the cartridge. Do not let the sorbent bed go dry.
- Step 3: Sample Loading: Load the 20 mL of sample supernatant onto the conditioned SPE cartridge at a slow, steady flow rate (approx. 1-2 mL/min).

- Step 4: Washing:
  - Pass 3 mL of 5% Methanol in water through the cartridge to wash away polar interferences.
  - Dry the cartridge under vacuum for 5 minutes to remove residual wash solvent.
- Step 5: Elution: Elute the retained **N-nitroso-atomoxetine** from the cartridge by passing 2 x 1 mL aliquots of Methanol through the sorbent bed. Collect the eluate in a clean glass tube.
- Step 6: Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen at ambient temperature.
- Step 7: Reconstitution: Reconstitute the dried residue in 0.5 mL of a suitable solvent (e.g., 50:50 acetonitrile/water). This represents a 40x concentration factor from the initial sample solution.
- Step 8: Analysis: Transfer to an autosampler vial for LC-MS/MS analysis.



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Fig. 3: Solid-Phase Extraction Workflow

## Conclusion and Best Practices

The successful analysis of **N-nitroso-atomoxetine** at pharmaceutically relevant levels is critically dependent on a well-designed and executed sample preparation strategy.

- Direct Injection offers unparalleled speed and is suitable for clean sample matrices and initial screening.
- Liquid-Liquid Extraction provides a necessary cleanup step for moderately complex formulations, effectively removing polar excipients.
- Solid-Phase Extraction delivers the highest level of cleanup and concentration, making it indispensable for challenging matrices and trace-level quantification.

Regardless of the chosen technique, it is imperative to validate the method according to ICH Q2(R1) guidelines, demonstrating specificity, linearity, accuracy, precision, and a sufficiently low limit of quantification.<sup>[16]</sup> Matrix-matched standards and recovery experiments are essential to ensure the trustworthiness and accuracy of the reported results. By understanding the principles behind each technique and carefully applying these protocols, analytical laboratories can confidently and reliably monitor for **N-nitroso-atomoxetine**, ensuring the safety and quality of pharmaceutical products.

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